

Personal protective equipment for handling N-(3-Chlorophenyl)-N-hydroxybenzamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N*-(3-Chlorophenyl)-*N*-hydroxybenzamide

CAS No.: 67055-91-8

Cat. No.: B15443993

[Get Quote](#)

As a Senior Application Scientist, I approach chemical handling not merely as a checklist of compliance, but as a mechanistic science. **N-(3-Chlorophenyl)-N-hydroxybenzamide** (CAS: 67055-91-8) is a highly specialized halogenated hydroxamic acid derivative. While it is an invaluable structural motif in drug discovery—often utilized for its metal-chelating properties in enzyme inhibition—it presents unique toxicological challenges that demand rigorous operational controls.

The following guide provides a self-validating, step-by-step operational plan for the safe handling, solubilization, and disposal of this compound.

Mechanistic Toxicology & Hazard Causality

To design an effective safety protocol, we must first understand why this specific molecule is hazardous. The risks associated with **N-(3-Chlorophenyl)-N-hydroxybenzamide** are driven by two distinct structural features:

- **Acyl Nitroso Formation (Sensitization & Toxicity):** The N-hydroxybenzamide core is highly susceptible to oxidation. Upon exposure to oxidative environments, it forms transient but intensely electrophilic 1[1]. These species can rapidly deplete cellular glutathione and covalently bind to nucleophilic residues on proteins, triggering oxidative stress and severe skin sensitization[1][2].
- **Enhanced Dermal Penetration:** The addition of the 3-chlorophenyl moiety significantly increases the molecule's lipophilicity (LogP). This enables the compound to rapidly cross the stratum corneum, especially when dissolved in carrier solvents like DMSO or DMF, turning a surface irritant into a systemic hazard.
- **Acute Irritation:** As a fine powder, the compound acts as a Category 3 respiratory irritant and a Category 2 skin/eye irritant[3].

Quantitative Data & Hazard Summary

Property	Value / Classification	Mechanistic Implication for Handling
Molecular Weight	247.68 g/mol	Low molecular weight facilitates rapid dermal diffusion if solubilized.
Density	1.378 g/cm ³	Forms dense particulates; prone to static-induced aerosolization during transfer.
Skin/Eye Irritation	Category 2 / 2A[3]	Direct mucosal contact causes severe irritation; tight-fitting goggles are mandatory.

| Respiratory Toxicity | Category 3[3] | Inhalation of dust triggers respiratory tract irritation; mandates fume hood use. |

Personal Protective Equipment (PPE) Matrix

Do not rely on standard laboratory attire. The PPE selected below is specifically engineered to counter the lipophilic and reactive nature of this compound.

PPE Category	Specification	Causality & Justification
Hand Protection	Double Nitrile Gloves (Outer: 0.4 mm, Inner: 0.11 mm)	Nitrile offers robust resistance to aromatic amides. Double-gloving is critical because carrier solvents (DMSO) can rapidly degrade thin gloves, pulling the dissolved compound through the barrier.
Eye Protection	Tight-fitting chemical safety goggles	Standard safety glasses leave the orbital cavity exposed to aerosolized Category 2A irritant dust. Goggles provide a full seal.
Body Protection	Flame-Retardant (FR) Lab Coat, closed-toe shoes	Protects against potential static-discharge-induced ignition during the transfer of dry, halogenated powders.
Respiratory	N95/P100 Particulate Respirator	Required only if emergency cleanup occurs outside a fume hood. Routine handling must never occur on an open bench[3].

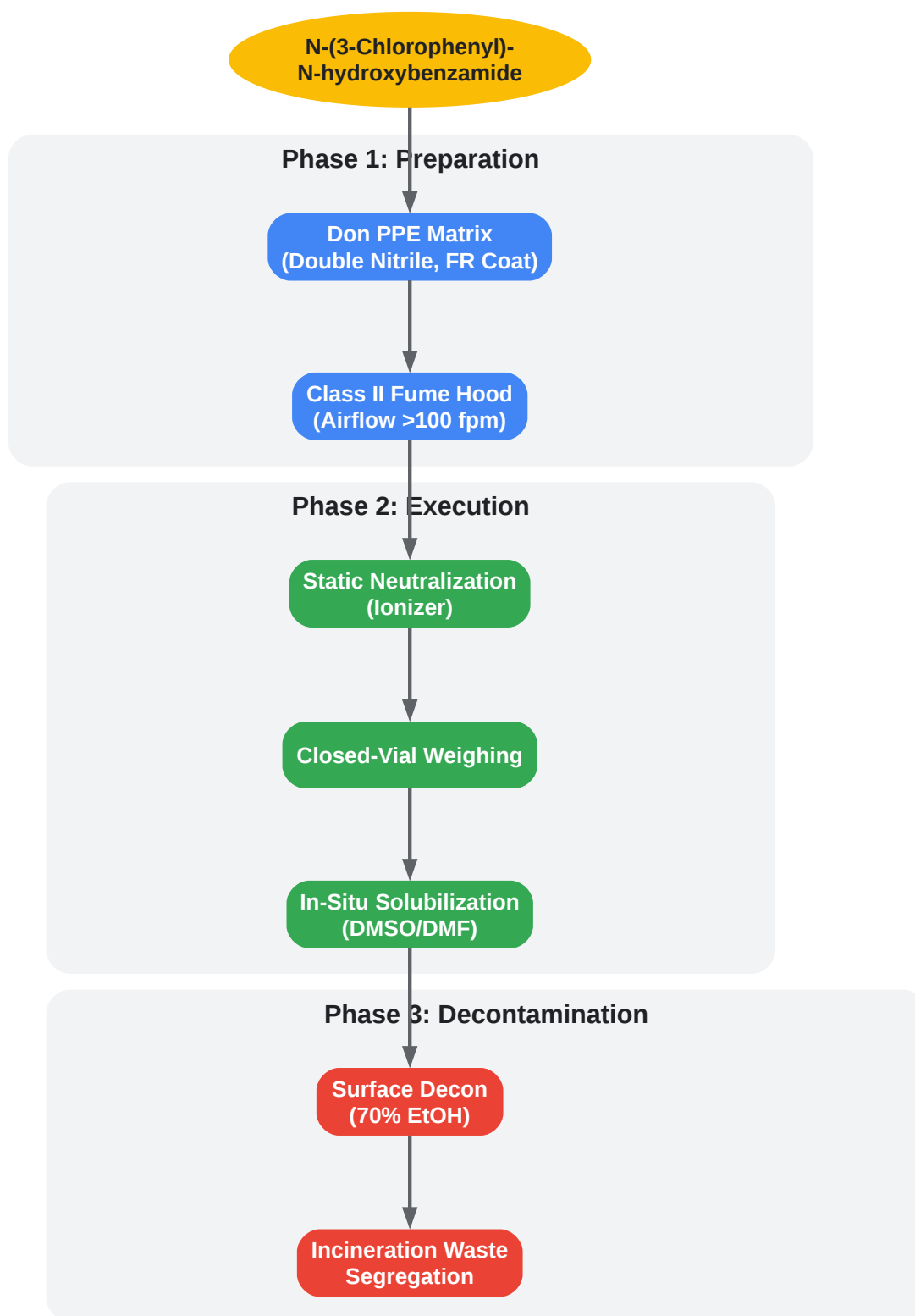
Operational Workflow & Handling Protocol

The following protocol is a self-validating system: if you observe static cling during weighing, or if secondary containment shows UV-active residue post-transfer, the protocol has been breached and must be restarted.

Protocol: Safe Solubilization and Aliquoting

Objective: Prepare a stock solution (e.g., in anhydrous DMSO) without exposing the operator to aerosolized particulates or inducing dermal penetration.

- **Step 1: Environmental Preparation** Ensure the Class II Fume Hood has a face velocity of at least 100 fpm. Clear the workspace of all strong oxidizers (e.g., peroxides, bleach), as these can rapidly oxidize the hydroxamic acid into reactive acyl nitroso species[2].
- **Step 2: Static Neutralization (Critical Step)** Halogenated powders accumulate static charge. Pass an antistatic ionizer over the analytical balance, the spatula, and the sealed chemical vial for 30 seconds. **Self-Validation:** The balance reading will stabilize immediately without drifting, and the powder will not "jump" to the spatula.
- **Step 3: Closed-Vial Weighing** Place a pre-tared amber glass vial directly onto the balance. Using a grounded micro-spatula, transfer the required mass into the vial. Do not use open weigh boats, as they maximize surface area exposure.
- **Step 4: In-Situ Solubilization** Do not transfer the dry powder to a secondary volumetric flask. Instead, add the carrier solvent (DMSO/DMF) directly to the amber vial inside the fume hood. Cap immediately and vortex. **Causality:** Handling the powder and a penetration-enhancing solvent simultaneously outside a controlled zone exponentially increases the risk of systemic dermal absorption.



[Click to download full resolution via product page](#)

Workflow for the safe handling, solubilization, and disposal of **N-(3-Chlorophenyl)-N-hydroxybenzamide**.

Spill Response & Waste Disposal Plan

Surface Decontamination: In the event of a powder spill, do not dry-sweep. Cover the spill with absorbent paper and wet it with 70% ethanol to suppress dust. Wipe the spatula, balance pan, and hood surface with the same ethanol solution. **Causality:** Ethanol effectively solubilizes residual traces of the compound without acting as a strong oxidizer. Never use bleach (sodium hypochlorite) for decontamination, as it will instantly generate reactive acyl nitroso byproducts[2].

Waste Segregation & Disposal: Collect all solid waste (contaminated gloves, paper) and liquid waste in dedicated, clearly labeled hazardous waste containers. Because standard aqueous waste streams cannot effectively degrade robust halogenated aromatic rings, the waste must be segregated specifically for high-temperature commercial incineration[4].

References

1. Title: 67055-91-8_ **N-(3-chlorophenyl)-N-hydroxybenzamide** ... - cas号查询. Source: chemsrc.com. URL: 2.[3]
- 2.[3] Title: SAFETY DATA SHEET - Fisher Scientific. Source: fishersci.com. URL: 3.[4]
- 3.[4] Title: en-vision - environmental clearance. Source: environmentclearance.nic.in. URL: 4.[1]
- 4.[1] Title: Hydroxamic acids (therapeutics and mechanism): chemistry, acyl nitroso, nitroxyl, reactive oxygen species, and cell signaling. Source: tandfonline.com. URL: 5.[2]
- 5.[2] Title: Alternating Current Electrolysis as Efficient Tool for the Direct Electrochemical Oxidation of Hydroxamic Acids for Acyl Nitroso Diels–Alder Reactions. Source: nih.gov. URL:

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. tandfonline.com [tandfonline.com]

- [2. Alternating Current Electrolysis as Efficient Tool for the Direct Electrochemical Oxidation of Hydroxamic Acids for Acyl Nitroso Diels–Alder Reactions - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. fishersci.com \[fishersci.com\]](#)
- [4. environmentclearance.nic.in \[environmentclearance.nic.in\]](#)
- To cite this document: BenchChem. [Personal protective equipment for handling N-(3-Chlorophenyl)-N-hydroxybenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15443993/docs#personal-protective-equipment-for-handling-n-3-chlorophenyl-n-hydroxybenzamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

